

Personal protective equipment for handling (S)-GSK-F1

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Compound of Interest

Compound Name: (S)-GSK-F1

Cat. No.: B15542747

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Essential Safety and Handling Guide for (S)-GSK-F1

(S)-GSK-F1 is a potent inhibitor of type III phosphatidylinositol 4-kinase alpha (PI4KIII α) utilized in research, particularly in studies related to the hepatitis C virus (HCV).^[1] Due to its bioactive nature, proper handling and personal protective equipment (PPE) are crucial to ensure the safety of laboratory personnel. This guide provides essential safety protocols, operational procedures, and disposal plans for researchers, scientists, and drug development professionals.

Physicochemical and Safety Data

A comprehensive summary of the key data for GSK-F1, the parent compound of **(S)-GSK-F1**, is presented below. Researchers should handle the (S)-enantiomer with the same precautions.

Property	Value
Chemical Name	5-[2-amino-3,4-dihydro-4-oxo-3-[2-(trifluoromethyl)phenyl]-6-quinazoliny]-N-(2,4-difluorophenyl)-2-methoxy-3-pyridinesulfonamide
Synonyms	GSKF1, PI4KA inhibitor-F1
CAS Number	1402345-92-9
Molecular Formula	C27H18F5N5O4S
Molecular Weight	603.52 g/mol
Appearance	Solid
Solubility	Soluble in DMSO (22.5 mg/mL or 37.28 mM); sonication is recommended. [2]
Purity	≥95%
Storage (Solid)	Stable for at least 2 years at -20°C. Short-term storage at +4°C is acceptable. [2] [3]
Storage (In Solvent)	Store stock solutions at -80°C for up to 1 year. Aliquoting is recommended to avoid repeated freeze-thaw cycles. [2] [4]
Primary Hazard	As a potent bioactive compound, it should be handled with care to avoid inhalation, ingestion, and skin/eye contact.
Disposal	Dispose of as hazardous chemical waste in accordance with local, state, and federal regulations.

Personal Protective Equipment (PPE)

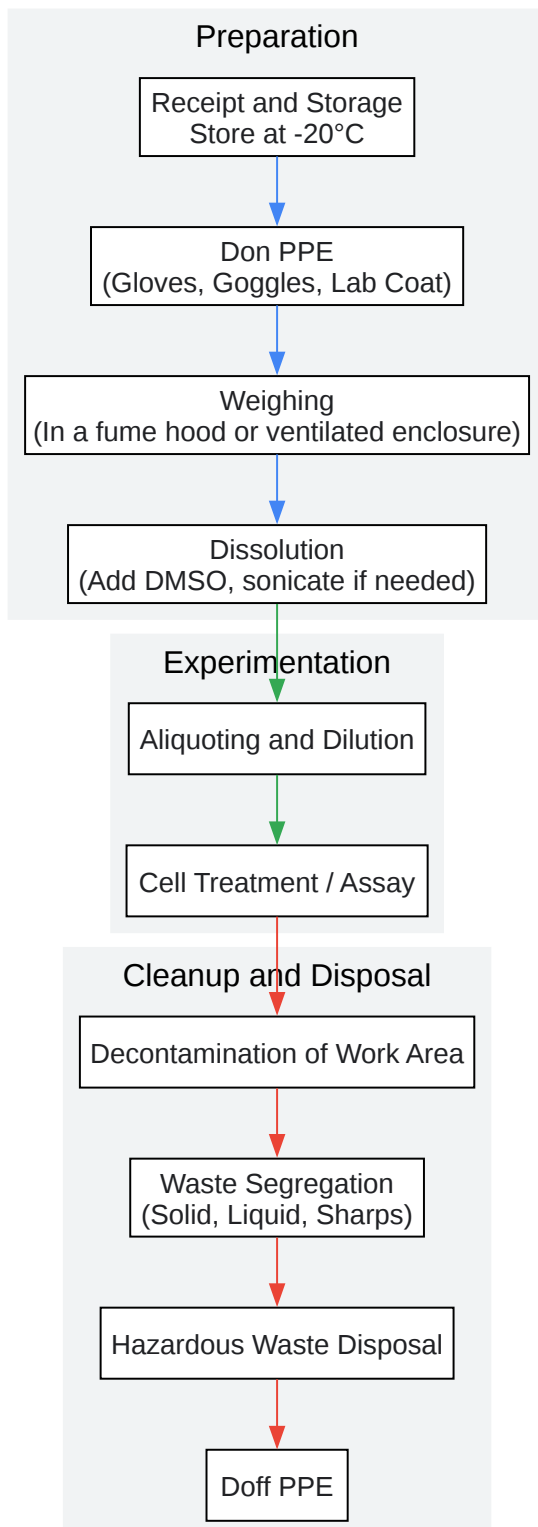
A risk assessment should be conducted to determine the appropriate level of PPE. However, the following are strongly recommended as a minimum for handling **(S)-GSK-F1** in a laboratory setting.

- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) are mandatory. For tasks with a higher risk of splashing, consider double-gloving.
- **Eye Protection:** Safety glasses with side shields or chemical splash goggles must be worn.
- **Body Protection:** A laboratory coat is required. For procedures with a risk of significant splashing, a chemical-resistant apron or coveralls should be used.
- **Respiratory Protection:** While general ventilation is typically adequate for handling small quantities of the solid, a respirator may be necessary if there is a risk of aerosolization or if handling larger quantities.^[5] The specific type of respirator should be determined by a risk assessment.

Experimental Workflow and Handling Procedures

The following diagram outlines the standard workflow for handling **(S)-GSK-F1**, from receipt to disposal, emphasizing safety at each step.

Handling Workflow for (S)-GSK-F1



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Handling Workflow for (S)-GSK-F1

Detailed Experimental Protocols

1. Reconstitution of **(S)-GSK-F1**

- Objective: To prepare a stock solution of **(S)-GSK-F1** in DMSO.
- Materials: **(S)-GSK-F1** solid, anhydrous DMSO, sterile microcentrifuge tubes, calibrated pipettes, vortex mixer, sonicator.
- Procedure:
 - Equilibrate the vial of solid **(S)-GSK-F1** to room temperature before opening to prevent condensation.
 - Perform all handling within a chemical fume hood.
 - Carefully weigh the required amount of **(S)-GSK-F1**.
 - Add the appropriate volume of anhydrous DMSO to achieve the desired concentration (e.g., for a 10 mM stock solution).
 - Vortex briefly to mix. If the solid does not fully dissolve, sonicate the solution in a water bath until it becomes clear.^[2]
 - Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.
 - Store the aliquots at -80°C.

2. Cell Treatment

- Objective: To treat cells in culture with **(S)-GSK-F1**.
- Materials: Prepared stock solution of **(S)-GSK-F1**, cell culture medium, sterile pipette tips, cell cultures.
- Procedure:
 - Thaw an aliquot of the **(S)-GSK-F1** stock solution at room temperature.

- Prepare a working solution by diluting the stock solution in cell culture medium to the final desired concentration. Ensure the final DMSO concentration is compatible with your cell line and does not exceed cytotoxic levels (typically <0.5%).
- Gently mix the working solution.
- Remove the existing medium from the cell culture plates and replace it with the medium containing **(S)-GSK-F1**.
- Return the cells to the incubator for the desired treatment period.

Disposal Plan

All materials that have come into contact with **(S)-GSK-F1** should be considered hazardous waste.

- Solid Waste: Unused solid **(S)-GSK-F1**, contaminated gloves, pipette tips, and other disposables should be collected in a designated, labeled hazardous waste container.
- Liquid Waste: Unused stock solutions, working solutions, and contaminated cell culture medium should be collected in a labeled, sealed container for liquid hazardous waste. Do not pour down the drain.
- Sharps: Needles or other sharps contaminated with **(S)-GSK-F1** should be disposed of in a designated sharps container for hazardous waste.

Consult your institution's Environmental Health and Safety (EHS) department for specific guidelines on hazardous waste disposal.^[6]

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References

- 1. medchemexpress.com [medchemexpress.com]

- 2. GSK-F1 | PI4K | TargetMol [targetmol.com]
- 3. adipogen.com [adipogen.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. gsk-ecs.com [gsk-ecs.com]
- 6. scribd.com [scribd.com]
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